

1-Phenoxyheptane molecular structure and formula

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Compound of Interest

Compound Name: 1-Phenoxyheptane

Cat. No.: B1655134

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An In-depth Technical Guide to **1-Phenoxyheptane**: Molecular Structure, Properties, and Synthesis

Abstract

This technical guide provides a comprehensive overview of **1-phenoxyheptane** (C₁₃H₂₀O), a chemical compound belonging to the ether family. It details the molecular structure, chemical identifiers, and physicochemical properties of the molecule. This document is intended for researchers, scientists, and professionals in drug development, offering in-depth information on its synthesis, purification, and characterization. The guide includes detailed experimental protocols and visual representations of its structure and synthesis workflow to facilitate a deeper understanding and practical application in a laboratory setting.

Molecular Structure and Formula

1-Phenoxyheptane is an aromatic ether characterized by a heptyl group linked to a phenyl group through an oxygen atom. The IUPAC name for this compound is **1-phenoxyheptane** or heptoxybenzene.^{[1][2]} The presence of the flexible heptyl chain and the rigid phenyl ring imparts specific solubility and reactivity characteristics to the molecule.

Chemical Identifiers

A summary of the key chemical identifiers for **1-phenoxyheptane** is presented in Table 1. This data is crucial for substance registration, database searching, and regulatory compliance.

Identifier	Value
IUPAC Name	1-Phenoxyheptane
Synonyms	heptoxybenzene, heptyl phenyl ether
Molecular Formula	C ₁₃ H ₂₀ O[1][3]
Molecular Weight	192.30 g/mol [1][3][4]
CAS Number	32395-96-3[1][3][4]
Canonical SMILES	CCCCCCCCOC1=CC=CC=C1[1][3]
InChI	InChI=1S/C13H20O/c1-2-3-4-5-9-12-14-13-10-7-6-8-11-13/h6-8,10-11H,2-5,9,12H2,1H3[1]
InChI Key	VKFMYOXGQWPHE-UHFFFAOYSA-N[1][3]

Molecular Structure Diagram

The two-dimensional chemical structure of **1-phenoxyheptane** is illustrated below.

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